

Essential Safety and Logistical Information for Handling Transketolase-IN-1

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Compound of Interest

Compound Name: *Transketolase-IN-1*

Cat. No.: *B13888913*

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety and logistical guidance for the handling and disposal of **Transketolase-IN-1**, a potent enzyme inhibitor. Given the absence of a specific Safety Data Sheet (SDS), these recommendations are based on best practices for handling novel, potent powdered chemical compounds and information related to its chemical class (thioether-containing 1,2,4-triazole Schiff base). A comprehensive, compound-specific risk assessment should be conducted by the end-user before commencing any work.

Chemical and Physical Properties

Property	Value	Source
CAS Number	2763650-87-7	[1][2]
Chemical Formula	C17H17N5OS	[1]
Molecular Weight	339.41 g/mol	[1]
Appearance	Solid (likely a powder)	Assumed based on handling guidelines for similar compounds
Solubility	No data available	-

Hazard Identification and Precautionary Measures

As a novel small molecule inhibitor, **Transketolase-IN-1** should be handled as a potent compound with unknown toxicological properties. The primary hazards are associated with inhalation of airborne powder and skin contact.

General Handling Precautions:

- Work in a designated area, such as a chemical fume hood or a powder containment hood.
- Avoid the generation of dust.
- Use dedicated equipment and utensils.
- Wash hands thoroughly after handling.

Personal Protective Equipment (PPE)

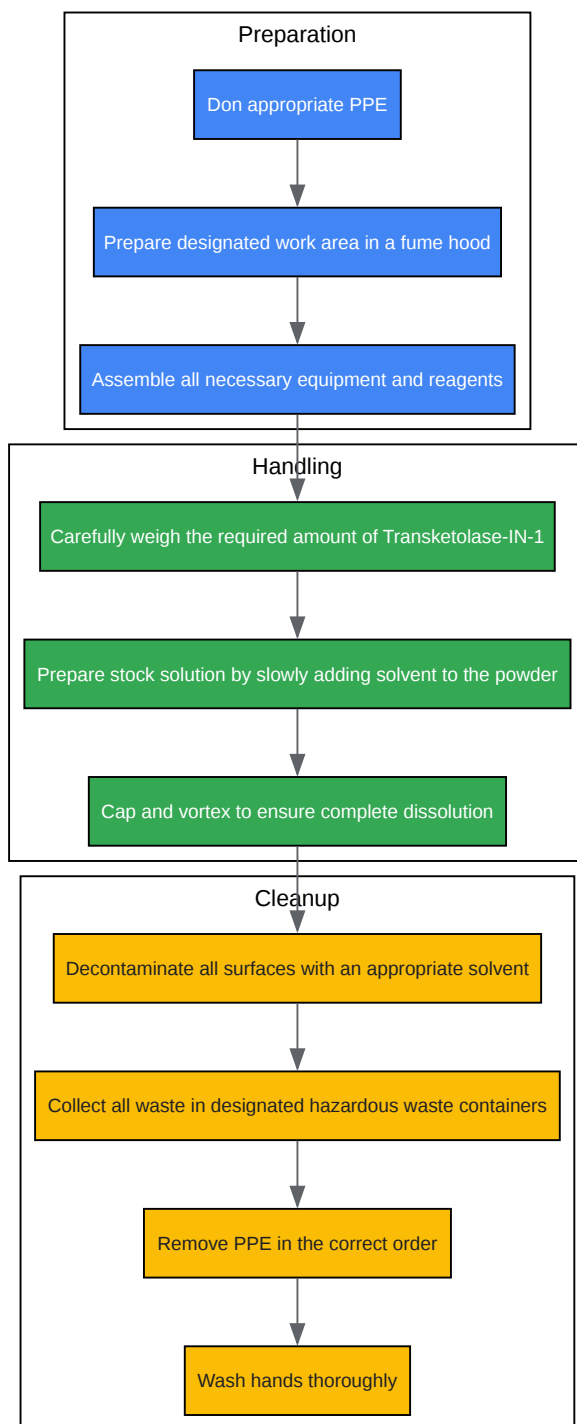
The following table outlines the recommended PPE for handling **Transketolase-IN-1**.

Protection Type	Recommended Equipment	Standard
Eye Protection	Chemical safety goggles or a full-face shield.	ANSI Z87.1 / EN 166
Hand Protection	Nitrile gloves (double gloving is recommended).	ASTM F739 / EN 374
Body Protection	A fully buttoned lab coat with tight cuffs. A disposable gown is recommended for larger quantities.	-
Respiratory Protection	An N95, FFP2, or higher-rated respirator should be used when handling the powder outside of a containment system.	NIOSH or EN 149 approved

Operational Plan for Handling Transketolase-IN-1

A step-by-step workflow is essential to minimize exposure risk.

Operational Workflow for Handling Transketolase-IN-1



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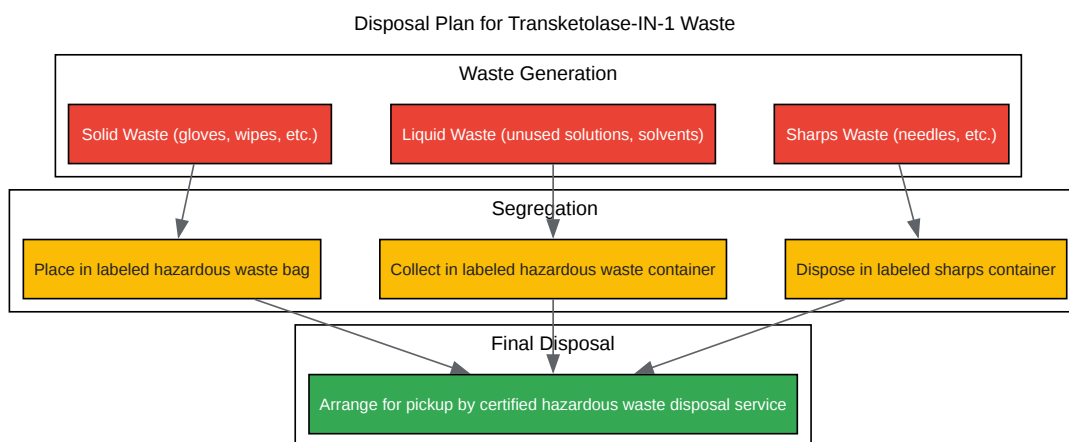
Caption: A step-by-step workflow for the safe handling of **Transketolase-IN-1**.

Disposal Plan

All waste generated from handling **Transketolase-IN-1** must be treated as hazardous chemical waste.

Waste Segregation and Disposal:

- Solid Waste: Contaminated consumables such as gloves, weigh boats, and paper towels should be collected in a dedicated, labeled hazardous waste bag.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated, labeled hazardous waste container.
- Sharps: Contaminated needles and other sharps must be disposed of in a puncture-resistant sharps container labeled for cytotoxic waste.



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References

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- 2. Making sure you're not a bot! [oc-praktikum.de]
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